

Technical Guide: (Z)-Tetrachlorvinphos-d6 Isotope Dilution Standard in Analytical Applications

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Compound of Interest

Compound Name: (Z)-Tetrachlorvinphos-d6

Cat. No.: B15557186

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercially available (Z)-Tetrachlorvinphos-d6 standard, its analytical applications, and relevant experimental protocols. (Z)-Tetrachlorvinphos-d6 serves as an internal standard for the quantification of its unlabeled counterpart, Tetrachlorvinphos, an organophosphate insecticide, in various matrices. The use of a stable isotope-labeled standard is crucial for accurate and precise measurements by compensating for matrix effects and variations in sample preparation and instrument response.

Commercial Availability

(Z)-Tetrachlorvinphos-d6 is commercially available from various chemical standard suppliers. One prominent supplier is LGC Standards, which offers the standard in a neat (solid) format.[\[1\]](#) The availability of this standard is critical for laboratories conducting residue analysis and metabolism studies of Tetrachlorvinphos.

Quantitative Data

The quantitative data for a specific lot of (Z)-Tetrachlorvinphos-d6 is provided in its Certificate of Analysis (CoA). While a specific CoA for an in-stock lot is not publicly available, the following

table summarizes the typical data provided. Researchers should always refer to the CoA accompanying their specific standard for precise values.

Parameter	Typical Specification
Product Name	(Z)-Tetrachlorvinphos-d6
CAS Number	Not available (for deuterated)
Unlabeled CAS	22248-79-9[2]
Molecular Formula	C ₁₀ D ₆ H ₃ Cl ₄ O ₄ P
Molecular Weight	371.99 g/mol
Purity	≥98%
Isotopic Purity	≥99% atom % D
Format	Neat Solid
Storage	-20°C
Supplier	LGC Standards (and other fine chemical suppliers)

Experimental Protocols

The analysis of Tetrachlorvinphos using **(Z)-Tetrachlorvinphos-d6** as an internal standard typically involves sample preparation followed by chromatographic separation and mass spectrometric detection. The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is a widely adopted sample preparation technique for pesticide residue analysis in food and environmental matrices.[3][4][5][6]

Sample Preparation: QuEChERS Protocol

This protocol is a general guideline and may require optimization based on the specific matrix.

1. Sample Homogenization:

- Homogenize a representative portion of the sample (e.g., fruit, vegetable, soil) to a uniform consistency.

2. Extraction:

- Weigh 10-15 g of the homogenized sample into a 50 mL centrifuge tube.
- Add 10 mL of acetonitrile.
- Spike with the appropriate amount of **(Z)-Tetrachlorvinphos-d6** internal standard solution.
- Add the appropriate QuEChERS extraction salts (e.g., magnesium sulfate, sodium chloride, sodium citrate).
- Shake vigorously for 1 minute.
- Centrifuge at ≥ 3000 rcf for 5 minutes.

3. Dispersive Solid-Phase Extraction (d-SPE) Cleanup:

- Transfer an aliquot of the acetonitrile supernatant to a d-SPE tube containing a cleanup sorbent (e.g., primary secondary amine (PSA), C18, graphitized carbon black (GCB)). The choice of sorbent depends on the matrix.
- Shake for 30 seconds.
- Centrifuge at a high speed for 5 minutes.
- The resulting supernatant is ready for GC-MS/MS or LC-MS/MS analysis.

Instrumental Analysis: Gas Chromatography-Tandem Mass Spectrometry (GC-MS/MS)

Instrumentation:

- A gas chromatograph coupled to a tandem quadrupole mass spectrometer (GC-MS/MS) is recommended for high selectivity and sensitivity.[7][8][9]

Typical GC-MS/MS Parameters:

Parameter	Value
GC Column	DB-5ms, 30 m x 0.25 mm ID, 0.25 μ m film thickness (or equivalent)
Injection Volume	1-2 μ L
Injector Temp	250 °C
Oven Program	Start at 70°C, hold for 2 min, ramp to 300°C at 10°C/min, hold for 5 min
Carrier Gas	Helium at a constant flow of 1.2 mL/min
Ion Source Temp	230 °C
Ionization Mode	Electron Ionization (EI) at 70 eV
Acquisition Mode	Multiple Reaction Monitoring (MRM)

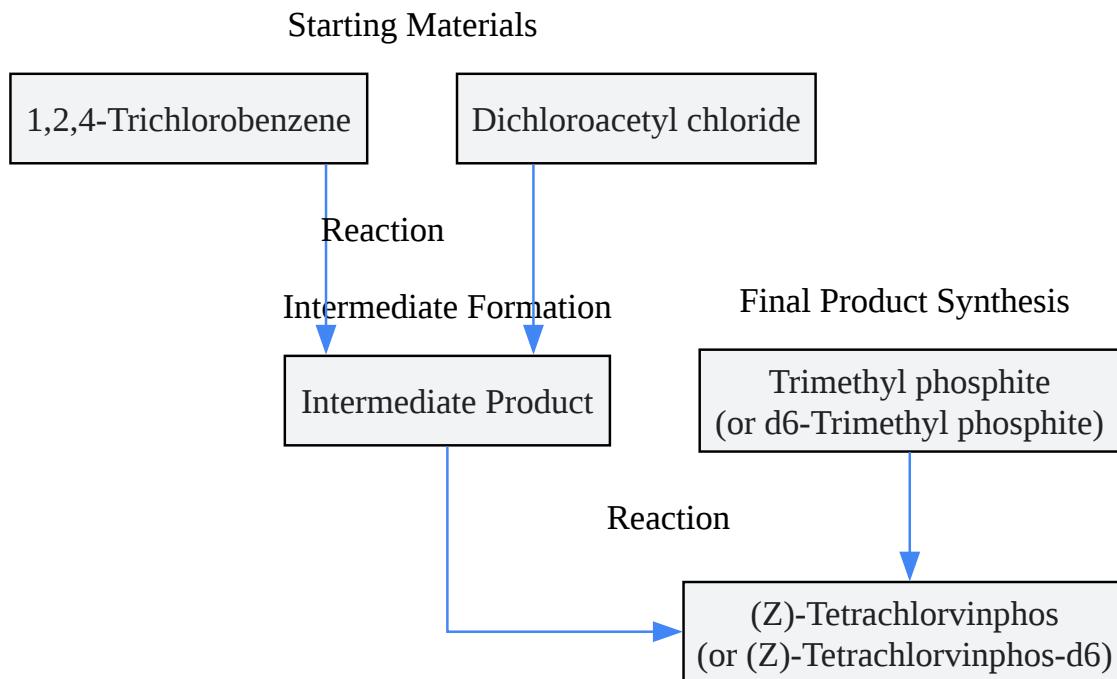
MRM Transitions:

- Specific MRM transitions for Tetrachlorvinphos and **(Z)-Tetrachlorvinphos-d6** need to be determined by infusing the individual standards into the mass spectrometer. The precursor ion will be the molecular ion or a significant fragment, and product ions will be characteristic fragments.

Mandatory Visualizations

Synthesis of Tetrachlorvinphos

The synthesis of Tetrachlorvinphos involves the reaction of 1,2,4-trichlorobenzene with dichloroacetyl chloride, followed by a reaction with trimethyl phosphite.[\[10\]](#) The synthesis of the deuterated standard would utilize a deuterated trimethyl phosphite.

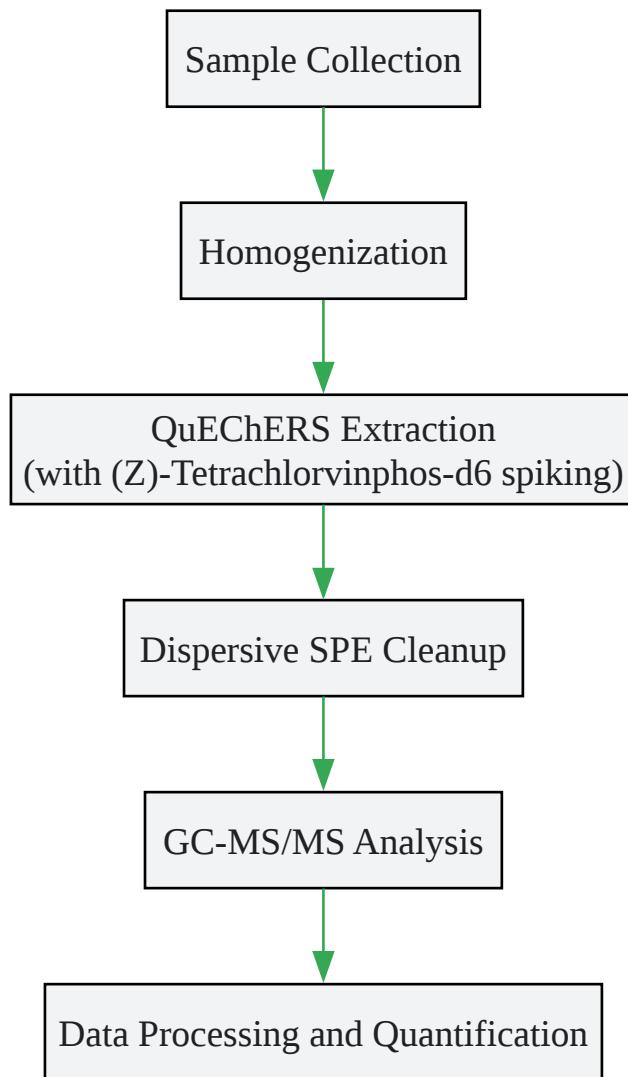


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Caption: Synthesis pathway of Tetrachlorvinphos.

Analytical Workflow

The general workflow for the analysis of Tetrachlorvinphos in a sample matrix using **(Z)-Tetrachlorvinphos-d6** as an internal standard is depicted below.



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Caption: General analytical workflow for Tetrachlorvinphos analysis.

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